

Comprehensive Guide to the Safe Handling of 2-(Isopropylthio)aniline Hydrochloride

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Compound of Interest

Compound Name: 2-(Isopropylthio)aniline
hydrochloride

Cat. No.: B1520174

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **2-(Isopropylthio)aniline hydrochloride** is not readily available. This guide has been developed by extrapolating data from structurally analogous compounds, primarily aniline and aniline hydrochloride, and general principles of handling organosulfur compounds. This information is intended to supplement, not replace, a thorough risk assessment which must be conducted by qualified personnel before handling this chemical.

Section 1: Essential, Immediate Safety and Logistical Information

This section provides critical information for researchers, scientists, and drug development professionals on the immediate safety and logistical considerations for handling **2-(Isopropylthio)aniline hydrochloride**.

1.1 Hazard Identification

2-(Isopropylthio)aniline hydrochloride is classified with the GHS07 pictogram and a "Warning" signal word, indicating it is an acute oral toxin.[1] Structurally similar compounds like aniline are highly toxic and can be fatal if swallowed, inhaled, or absorbed through the skin.[2] Aniline derivatives are also suspected of causing genetic defects and cancer and can cause serious eye damage.[3] The presence of the thioether group suggests the compound may be malodorous.

1.2 Quantitative Data Summary

The following table summarizes known and inferred data for **2-(Isopropylthio)aniline hydrochloride**.

Property	Value	Source/Analogy
Molecular Formula	C ₉ H ₁₄ ClNS	[1]
Molecular Weight	203.73 g/mol	[1]
Appearance	Solid	[1]
GHS Classification	Acute Toxicity 4, Oral (H302)	[1]
Storage Class	11 - Combustible Solids	[1]
Sensitivity	Presumed to be light and air-sensitive	Based on the properties of aniline, which darkens on exposure to air and light. [1]
Storage Temperature	Store in a cool, dry, well-ventilated place (ideally ≤ 30°C)	Inferred from storage recommendations for aniline. [4]

1.3 Personal Protective Equipment (PPE)

A stringent PPE protocol is mandatory to create a barrier between the researcher and the chemical.

PPE Category	Specification	Rationale
Hand Protection	Double-gloving with chemical-resistant gloves is required. Recommended materials include butyl rubber, neoprene, or Viton. Nitrile gloves are not recommended for prolonged use with aniline. Inspect gloves for any signs of degradation before use.	To prevent skin absorption, which is a primary route of exposure for aniline and its derivatives.
Eye and Face Protection	Chemical safety goggles and a full-face shield must be worn.	To provide comprehensive protection against splashes of solutions or accidental projection of the solid material.
Skin and Body Protection	A chemical-resistant lab coat over full-coverage clothing (long sleeves and pants) and closed-toe shoes are mandatory. For larger quantities or in case of a significant splash risk, a chemical-resistant apron or suit should be worn.	To prevent any contact of the chemical with the skin.
Respiratory Protection	All handling of 2-(Isopropylthio)aniline hydrochloride must be conducted in a certified chemical fume hood. If there is a risk of generating dust and a fume hood is not available, a NIOSH-approved respirator with organic vapor and particulate cartridges is required.	To prevent inhalation of the solid particulates or any vapors it may emit.

Section 2: Operational and Disposal Plans

This section provides step-by-step procedural guidance for the handling and disposal of **2-(Isopropylthio)aniline hydrochloride**.

2.1 Experimental Protocol: Step-by-Step Handling

- Pre-Handling Safety Checks:
 - Ensure that a chemical fume hood is certified and functioning correctly.
 - Confirm that a safety shower and an eyewash station are unobstructed and have been recently tested.
 - Gather all necessary apparatus (e.g., glassware, spatulas, weighing paper) and reagents inside the fume hood to minimize traffic in and out of the containment area.
 - All glassware must be scrupulously cleaned and dried to prevent any reactions with residual moisture or contaminants.
- Handling the Compound:
 - Don all the required PPE as detailed in the table above.
 - Given the light and air sensitivity of analogous compounds, it is best practice to handle **2-(Isopropylthio)aniline hydrochloride** under an inert atmosphere (e.g., nitrogen or argon), especially for prolonged procedures.
 - To protect from light, use amber-colored glassware or wrap standard glassware with aluminum foil.
 - Inside the fume hood, carefully open the container, taking care not to generate dust.
 - Use a designated, clean spatula to weigh the desired quantity of the solid onto weighing paper or directly into a tared vessel.
 - When preparing a solution, add the solid to the solvent slowly and stir gently to avoid splashing.

- Always keep the main container tightly sealed when not in use.
- Post-Handling Decontamination:
 - After the procedure is complete, decontaminate all surfaces and equipment. Wipe down the immediate work area within the fume hood with a suitable decontaminating solution (e.g., a mild detergent solution), followed by a rinse with water, and then a final wipe with a solvent like 70% ethanol.
 - Thoroughly clean all glassware and equipment that came into contact with the chemical.

2.2 Emergency Procedures

- In Case of Skin Contact: Immediately remove all contaminated clothing and flush the affected skin with copious amounts of water in an emergency shower for at least 15 minutes. Seek immediate medical attention.[\[5\]](#)
- In Case of Eye Contact: Immediately flush the eyes with a gentle stream of water at an eyewash station for at least 15-30 minutes, holding the eyelids open. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- In Case of Inhalation: Move the affected person to fresh air at once. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)
- In Case of Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[\[6\]](#)
- Spill Response:
 - For a small spill (that can be cleaned up in under 10 minutes by trained personnel):
 - Alert others in the area.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material such as vermiculite, sand, or earth.[\[5\]](#)[\[6\]](#)

- Carefully scoop the absorbed material into a clearly labeled, sealable container for hazardous waste.
- For a large spill:
 - Immediately evacuate the laboratory and alert others.
 - If there is an immediate danger of fire or a large uncontained release, call emergency services.
 - Contact your institution's Environmental Health and Safety (EHS) department.^[5]

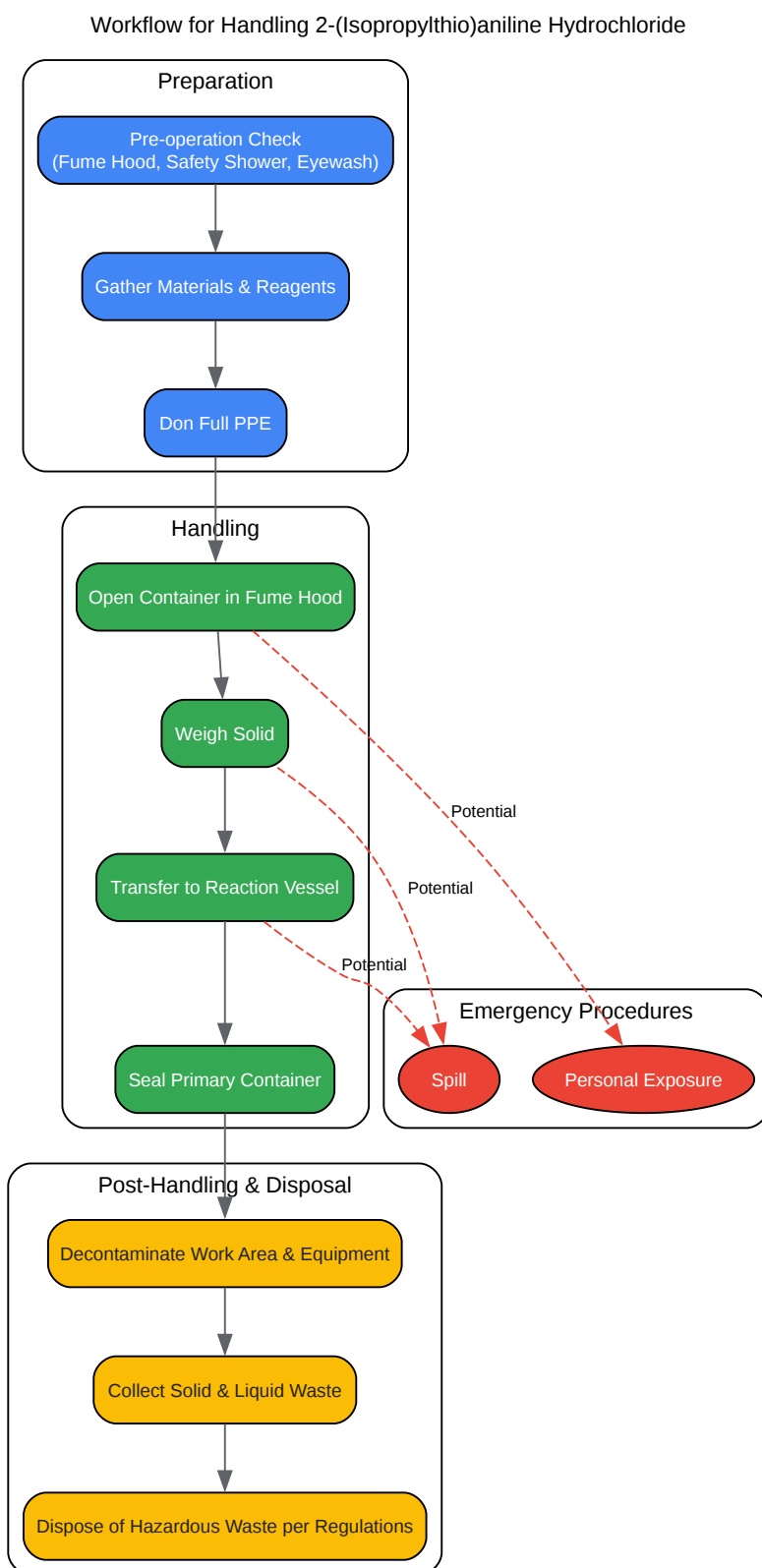
2.3 Disposal Plan

- Waste Segregation and Collection:
 - Do not mix waste containing **2-(Isopropylthio)aniline hydrochloride** with other chemical waste streams.
 - All solid waste that has come into contact with the chemical (e.g., gloves, weighing paper, absorbent materials from spills) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
 - Any solutions containing this compound must be collected in a separate, labeled container for halogenated and sulfur-containing organic liquid waste.
- Storage and Disposal:
 - Store hazardous waste containers in a designated, cool, dry, and well-ventilated satellite accumulation area, away from incompatible materials.
 - Arrange for the disposal of all waste through your institution's EHS department or a licensed hazardous waste disposal company.
 - Never dispose of this chemical or its waste down the drain or in the regular trash.

Section 3: Mandatory Visualization

Experimental Workflow Diagram

The following diagram illustrates the logical flow for safely handling **2-(Isopropylthio)aniline hydrochloride**.



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Caption: A logical workflow for the safe handling of **2-(Isopropylthio)aniline hydrochloride**.

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